

Molecular weight and chemical formula of Kanamycin sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kanamycin sulfate

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Kanamycin Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **Kanamycin sulfate**, a widely used aminoglycoside antibiotic. The document details its molecular weight, chemical formula, and the typical composition of the pharmaceutical-grade substance. Furthermore, it outlines key experimental protocols for the determination of its molecular weight and the assessment of its purity, crucial for quality control and research applications.

Core Chemical and Physical Data

Kanamycin is an antibiotic complex produced by *Streptomyces kanamyceticus*. The complex consists of three main components: Kanamycin A, which is the major and most active component, and two minor, structurally related components, Kanamycin B and Kanamycin C. [1] Commercially available Kanamycin is typically in the form of its sulfate salt to improve its stability and solubility. Pharmaceutical-grade **Kanamycin sulfate** is predominantly composed of Kanamycin A sulfate.[2]

The United States Pharmacopeia (USP) mandates that **Kanamycin Sulfate** must have a potency of not less than 750 µg of kanamycin per mg, calculated on a dried basis.[3][4] The

European Pharmacopoeia specifies that the content of Kanamycin B should not exceed 4.0%.
[5]

The following table summarizes the molecular weight and chemical formula for **Kanamycin sulfate** and its primary components.

Compound	Chemical Formula (Free Base)	Molecular Weight (Free Base) (g/mol)	Chemical Formula (Sulfate Salt)	Molecular Weight (Sulfate Salt) (g/mol)
Kanamycin A	C ₁₈ H ₃₆ N ₄ O ₁₁	484.50	C ₁₈ H ₃₆ N ₄ O ₁₁ · H ₂ SO ₄	582.58
Kanamycin B	C ₁₈ H ₃₇ N ₅ O ₁₀	483.51	C ₁₈ H ₃₇ N ₅ O ₁₀ · xH ₂ SO ₄	483.51 (free base basis)
Kanamycin C	C ₁₈ H ₃₆ N ₄ O ₁₁	484.50	Not typically isolated as a sulfate salt	Not applicable
Kanamycin Sulfate (USP/EP)	Primarily Kanamycin A	484.50 (as Kanamycin A)	C ₁₈ H ₃₈ N ₄ O ₁₅ S	582.6

Experimental Protocols

Accurate determination of molecular weight and purity is essential for the characterization and quality control of **Kanamycin sulfate**. The following sections detail established methodologies for these analyses.

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

HPLC is the standard method for determining the purity of **Kanamycin sulfate** and for assaying its potency. The United States Pharmacopeia outlines a specific HPLC method for this purpose.[3][6]

Principle: This method utilizes a reversed-phase HPLC system with electrochemical detection to separate Kanamycin from its related substances and degradation products. The concentration of Kanamycin is determined by comparing the peak area of the sample to that of a known standard.

Methodology:

- **Mobile Phase:** A suitable mobile phase, as specified in the relevant pharmacopeia, is used. An example from a research study consists of a mixture of 0.1 M disodium tetraborate (pH 9.0) and water (25:75, v/v) supplemented with 0.5 g/L sodium octanesulfonate.[7]
- **Column:** A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is typically employed.[7]
- **Detector:** An electrochemical detector is specified in the USP monograph.[6] UV detection at 205 nm has also been reported.[7]
- **Standard Preparation:** A standard solution of USP **Kanamycin Sulfate** Reference Standard is prepared at a known concentration.
- **Sample Preparation:** A solution of the **Kanamycin sulfate** sample is prepared at a concentration similar to the standard solution.
- **Chromatographic Conditions:** The flow rate is typically around 1.0 mL/min, and the column temperature is maintained at a constant temperature, for example, 50°C.[7]
- **Analysis:** Equal volumes of the standard and sample solutions are injected into the chromatograph. The peak areas for Kanamycin in both chromatograms are recorded. The purity is determined by comparing the area of the main Kanamycin peak to the total area of all peaks. The potency is calculated by comparing the peak area of the sample to that of the standard.

Mass Spectrometry (MS) for Molecular Weight Determination and Identification

Mass spectrometry is a powerful technique for confirming the molecular weight of Kanamycin and identifying its components. Liquid chromatography-mass spectrometry (LC-MS) is often

employed for this purpose.[8]

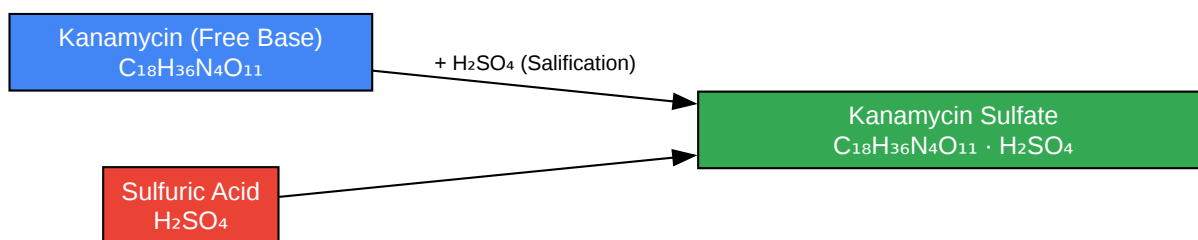
Principle: The **Kanamycin sulfate** sample is introduced into the mass spectrometer, where the molecules are ionized. The mass-to-charge ratio (m/z) of the resulting ions is then measured, allowing for the determination of the molecular weight of the components.

Methodology:

- **Sample Preparation:** The **Kanamycin sulfate** sample is dissolved in a suitable solvent, typically a mixture of water and an organic solvent like acetonitrile.[8]
- **Chromatographic Separation (LC-MS):** The sample is injected into an HPLC system coupled to the mass spectrometer. A C18 column or a hydrophilic interaction chromatography (HILIC) column can be used for separation.[9]
- **Ionization:** Electrospray ionization (ESI) is a common ionization technique for aminoglycosides like Kanamycin.
- **Mass Analysis:** The mass analyzer (e.g., quadrupole, time-of-flight) separates the ions based on their m/z ratio.
- **Data Analysis:** The resulting mass spectrum will show peaks corresponding to the molecular ions of Kanamycin A, Kanamycin B, and any other related substances present in the sample. The accurate mass measurement allows for the confirmation of the elemental composition.

Logical Relationship of Kanamycin and its Sulfate Salt

The following diagram illustrates the simple chemical relationship between the active pharmaceutical ingredient, Kanamycin, and its commercially available salt form, **Kanamycin sulfate**.



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Caption: Formation of **Kanamycin Sulfate** from Kanamycin free base.

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- To cite this document: BenchChem. [Molecular weight and chemical formula of Kanamycin sulfate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b090083#molecular-weight-and-chemical-formula-of-kanamycin-sulfate>]

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